Comprehensive Spectroscopic Profiling: (5-Fluoro-4-methylpyridin-2-yl)methanol

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Compound of Interest

Compound Name:	*(5-Fluoro-4-methylpyridin-2-yl)methanol*
Cat. No.:	*B12968469*

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Compound Identity:

- IUPAC Name: **(5-Fluoro-4-methylpyridin-2-yl)methanol**
- CAS Registry Number: 142736-05-9[1]
- Molecular Formula: C

  H

  FNO[1][2][3][4]
- Molecular Weight: 141.14 g/mol [1][2][4][5]
- SMILES: Cc1c(F)cnc(CO)c1

Introduction & Structural Context

(5-Fluoro-4-methylpyridin-2-yl)methanol is a critical heterocyclic scaffold used in the synthesis of kinase inhibitors and orexin receptor antagonists. Its structural integrity relies on

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three key features: the electron-withdrawing fluorine at position 5, the electron-donating methyl group at position 4, and the reactive hydroxymethyl handle at position 2.

Accurate spectroscopic characterization requires deconvoluting the electronic effects of the fluorine atom, which induces significant splitting in both

H and

C NMR spectra due to spin-spin coupling (

and

).

Mass Spectrometry (MS) Analysis

Methodology: Electrospray Ionization (ESI) or GC-MS (EI).

Molecular Ion & Base Peak

- Molecular Ion (

  or

  ):
  - ESI (+): Observed

    at m/z 142.15.
  - EI (70 eV): Observed

    at m/z 141.1.
- Isotopic Pattern: A distinct M+1 peak is observed at ~142.1 (approx. 7.7% relative abundance due to

  C contributions).

Fragmentation Pathways

The fragmentation pattern is dominated by the stability of the pyridine ring and the lability of the hydroxymethyl group.

- Loss of Hydroxyl Radical (

  ): Generates the benzylic-type cation (m/z 124).

- Loss of Formaldehyde (CH

  O): A common rearrangement for hydroxymethyl pyridines, leading to a protonated species at m/z 111.

- Ring Degradation: Loss of HCN (27 Da) from the pyridine core is a high-energy event observed in EI.

MS Fragmentation Workflow (Visualization)

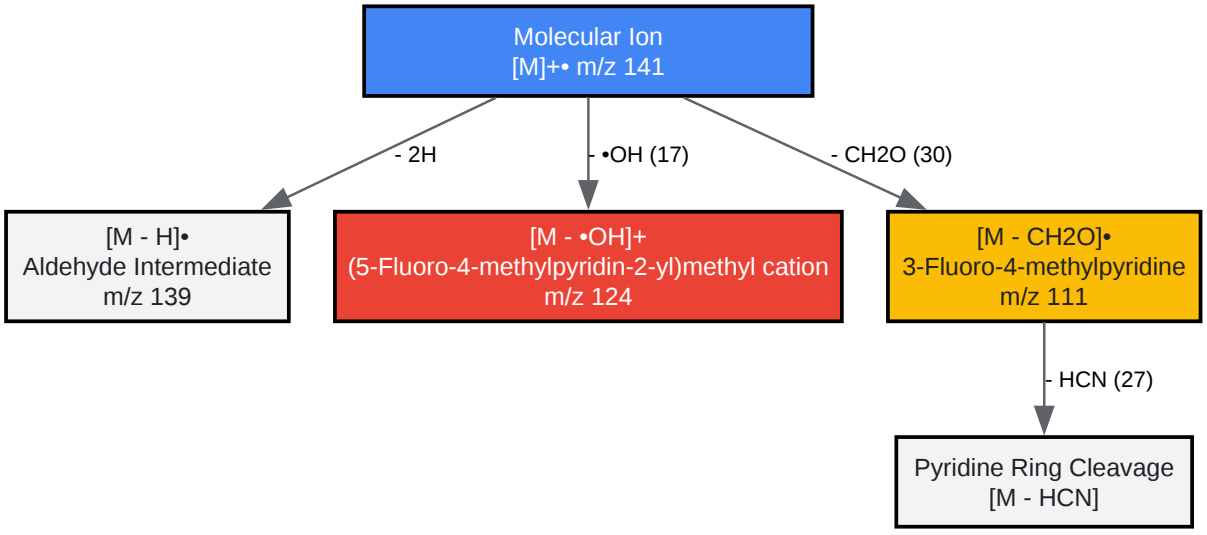

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Figure 1: Proposed fragmentation pathway for **(5-Fluoro-4-methylpyridin-2-yl)methanol** under Electron Impact (EI) ionization.

Infrared Spectroscopy (IR)

Methodology: ATR-FTIR (Attenuated Total Reflectance).

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The IR spectrum confirms the functional groups. The fluorine atom shifts aromatic ring stretches to slightly higher frequencies compared to non-fluorinated analogs.

Functional Group	Frequency (, cm)	Intensity	Assignment
O-H Stretch	3200 – 3400	Broad, Strong	H-bonded alcohol (-CH OH).
C-H Stretch (Ar)	3050 – 3100	Weak	Aromatic C-H (Pyridine ring).
C-H Stretch (Alk)	2850 – 2950	Medium	Methyl (-CH) and Methylene (-CH -).
C=N / C=C Stretch	1590 – 1610	Strong	Pyridine ring skeletal vibrations.
C-F Stretch	1200 – 1250	Strong	Aryl-Fluorine bond (Diagnostic).
C-O Stretch	1050 – 1080	Strong	Primary alcohol C-O bond.

Nuclear Magnetic Resonance (NMR)

Methodology: 400 MHz or higher, Solvent: CDCl

or DMSO-

. Note: Chemical shifts (

) are referenced to TMS (0.00 ppm).

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H NMR Analysis

The proton spectrum is characterized by the coupling of the aromatic protons with the fluorine atom (

F, Spin 1/2).

- H-6 (Aromatic): This proton is adjacent to the Nitrogen (deshielded) and ortho to the Fluorine. It appears as a doublet due to

  coupling.
- H-3 (Aromatic): This proton is meta to the Fluorine and adjacent to the methyl group. It typically appears as a doublet (due to

) or a broad singlet if long-range coupling is unresolved.
- Methyl Group: Appears as a doublet (small splitting) due to

  coupling or a singlet.

Table 1:

H NMR Assignment (400 MHz, CDCl

)

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Position	(ppm)	Multiplicity	Integral	Coupling Constants (, Hz)	Assignment Logic
H-6	8.25 – 8.35	Doublet (d)	1H		Ortho to F, Alpha to N.
H-3	7.10 – 7.20	Doublet (d)	1H		Meta to F, Beta to N.
-CH OH	4.70 – 4.75	Singlet (s)	2H	-	Methylene protons.[1]
-OH	3.00 – 4.00	Broad (br s)	1H	-	Exchangeable (varies w/ conc).
-CH	2.30 – 2.35	Doublet (d)	3H		Long-range coupling to F.

C NMR Analysis

The carbon spectrum is definitive due to the large C-F coupling constants.

Table 2:

C NMR Assignment (100 MHz, CDCl

)

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Carbon	(ppm)	Multiplicity	Coupling (, Hz)	Assignment
C-5	~158.0	Doublet (d)		Directly bonded to F (Ipso).
C-2	~155.5	Doublet (d)		Para to F.
C-4	~145.0	Doublet (d)		Ortho to F (bearing Methyl).
C-6	~138.0	Doublet (d)		Ortho to F (bearing H).
C-3	~122.0	Doublet (d)		Meta to F.
-CH OH	~64.0	Singlet (s)	-	Benzylic-type carbon.
-CH	~15.0	Doublet (d)		Methyl carbon.

NMR Coupling Logic (Visualization)

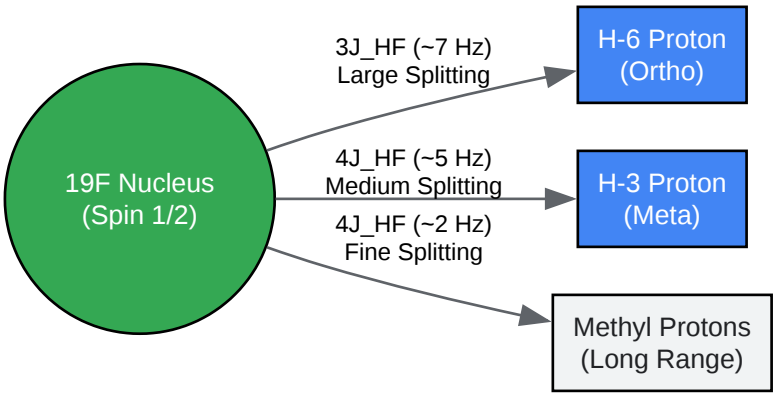

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Figure 2: Spin-spin coupling interactions between the Fluorine-19 nucleus and neighboring protons.

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Quality Control & Purity Assessment

When validating synthesized or purchased batches of **(5-Fluoro-4-methylpyridin-2-yl)methanol**, researchers should prioritize the following:

- Fluorine Regiochemistry Check: Ensure the

  coupling on H-6 is present. If H-6 appears as a singlet, the fluorine may be misplaced (e.g., at position 3).

- Oxidation State: Monitor the CH

  OH peak at 4.7 ppm. Shift to ~10 ppm indicates oxidation to aldehyde (impurity).

- Water Content: In DMSO-

  , the OH proton should appear as a triplet (coupling to CH

) if the sample is strictly anhydrous. A broad singlet indicates water exchange.[1]

References

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